

"Toxicological studies and safety evaluation of Disodium 5'-inosinate"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disodium 5'-inosinate

Cat. No.: B8276402

[Get Quote](#)

A Toxicological and Safety Evaluation of Disodium 5'-inosinate (E631)

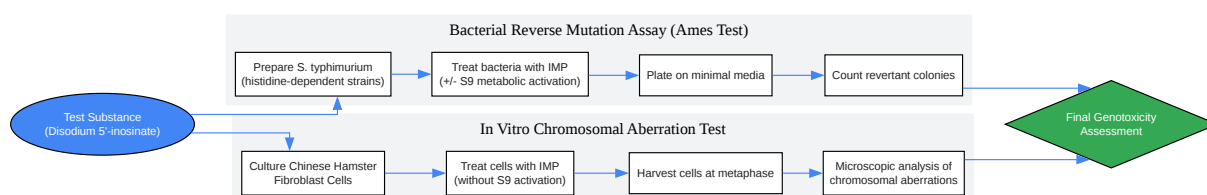
An In-depth Technical Guide for Researchers and Scientists

Disodium 5'-inosinate, also known as IMP or E631, is the disodium salt of inosinic acid, a naturally occurring nucleotide.[1][2] It is widely utilized in the food industry as a flavor enhancer, often in synergy with monosodium glutamate (MSG), to impart the savory taste known as umami.[3] Found naturally in meat and fish, commercial production is typically achieved through the bacterial fermentation of sugars.[1][3] This guide provides a comprehensive overview of the toxicological studies and safety evaluations conducted on Disodium 5'-inosinate, intended for an audience of researchers, scientists, and drug development professionals.

Metabolism and Pharmacokinetics

Disodium 5'-inosinate is a purine nucleotide and is metabolized through the well-established purine metabolism pathway.[4] Following oral administration in rats, radioactivity from labeled Disodium 5'-inosinate peaked in the plasma between 30 minutes and 2 hours and was largely cleared within 24 hours.[4] The primary route of excretion is via the urine (approximately 70%), with a smaller portion excreted in the feces.[4]

In the body, inosinic acid is a central intermediate in the biosynthesis of purine nucleotides.[4] [5] Ingested Disodium 5'-inosinate is broken down into inosine, then hypoxanthine, which is subsequently oxidized to xanthine and finally to uric acid.[4] In humans and other primates, uric acid is the main end product of purine metabolism.[4] Most other mammals possess the enzyme uricase, which further oxidizes uric acid to allantoin.[4] Studies in humans have confirmed that uric acid is the major endpoint of Disodium 5'-inosinate metabolism, with about two-thirds appearing in the urine.[4]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. E631 – Disodium 5'-inosinate | proE.info [proe.info]
- 2. fao.org [fao.org]
- 3. Disodium inosinate - Wikipedia [en.wikipedia.org]

- 4. 788. Disodium 5'-guanylate and disodium 5'-inosinate (WHO Food Additives Series 32) [inchem.org]
- 5. Inosinic acid - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. ["Toxicological studies and safety evaluation of Disodium 5'-inosinate"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8276402#toxicological-studies-and-safety-evaluation-of-disodium-5-inosinate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com